

Standard Operating Procedure: Handling Potent Anticancer Agent 225

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Compound of Interest

Compound Name: Anticancer agent 225

Cat. No.: B3026121

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This document provides essential safety and logistical information for the handling and disposal of the potent, cytotoxic **Anticancer Agent 225**. The following procedures are mandatory for all personnel working with this compound to ensure a safe laboratory environment and minimize exposure risk.

Engineering Controls and Designated Work Areas

Work with **Anticancer Agent 225** must be conducted in a designated area with restricted access. Engineering controls are the first line of defense in minimizing exposure.

- **Primary Engineering Control:** All manipulations of **Anticancer Agent 225**, including weighing, reconstituting, and aliquoting, must be performed within a certified Class II, Type B2 Biological Safety Cabinet (BSC) or a Containment Ventilated Enclosure (CVE) that is externally vented.
- **Secondary Engineering Control:** The laboratory where the BSC or CVE is located should be under negative pressure with a high number of air changes per hour (ACH).

Engineering Control Specification	Requirement
Primary Engineering Control	Class II, Type B2 BSC or CVE
Airflow	Externally Vented
Laboratory Pressure	Negative Pressure
Air Changes per Hour (ACH)	>12 ACH

Required Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required at all times when handling **Anticancer Agent 225**. The selection of appropriate PPE is critical to prevent dermal, ocular, and respiratory exposure.

- Gown: A disposable, solid-front, back-closing gown made of a low-permeability fabric (e.g., polyethylene-coated polypropylene) is required. Gowns must have long sleeves with tight-fitting elastic or knit cuffs.
- Gloves: Double gloving is mandatory. Two pairs of chemotherapy-tested nitrile gloves should be worn. The outer glove should be changed immediately if contaminated, and both pairs should be changed every 30-60 minutes of continuous use or as per the manufacturer's breakthrough time data.

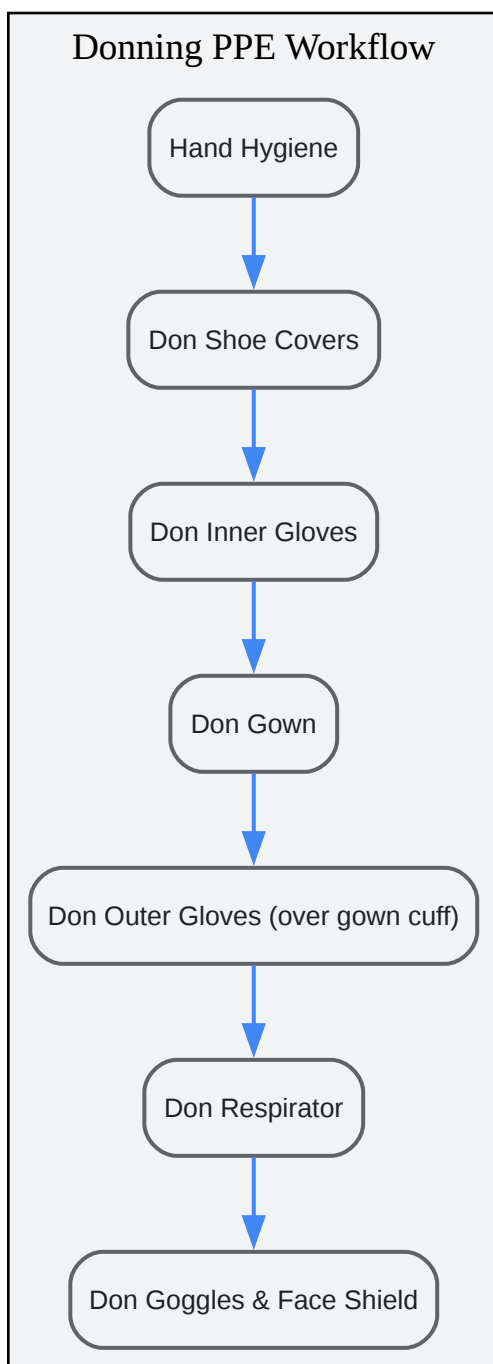
Glove Type	ASTM D6978-05 Rating	Minimum Breakthrough Time (minutes)
Inner Glove	Required	> 30 minutes
Outer Glove	Required	> 60 minutes

- Respiratory Protection: When handling the powdered form of **Anticancer Agent 225** outside of a ventilated enclosure, a NIOSH-approved N95 or higher respirator is required. For spill cleanup, a full-face respirator with multi-gas cartridges and P100 filters is necessary.
- Eye and Face Protection: ANSI-approved safety goggles and a full-face shield are required to protect against splashes and aerosols.

Procedural Guidance: Donning and Doffing PPE

Proper technique for putting on (donning) and taking off (doffing) PPE is crucial to prevent contamination.

- Perform hand hygiene.
- Don shoe covers.
- Don the inner pair of gloves.
- Don the gown, ensuring it is securely closed in the back.
- Don the outer pair of gloves, ensuring the cuffs are pulled over the cuffs of the gown.
- Don respiratory protection (if required).
- Don eye and face protection.
- Remove shoe covers in the designated doffing area.
- Remove the outer pair of gloves, turning them inside out.
- Remove the gown by rolling it away from the body and turning it inside out.
- Perform hand hygiene.
- Remove eye and face protection.
- Remove respiratory protection.
- Remove the inner pair of gloves.
- Perform thorough hand hygiene.



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Figure 1: Step-by-step workflow for donning PPE.

Disposal of Contaminated Materials

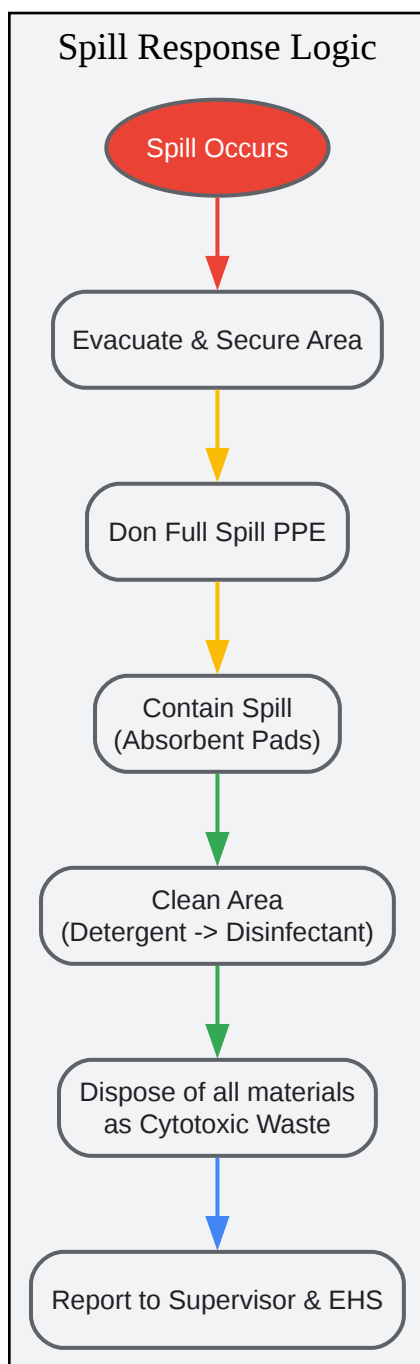
All materials that come into contact with **Anticancer Agent 225** are considered hazardous waste and must be disposed of accordingly.

- **Waste Containers:** Use designated, leak-proof, and puncture-resistant hazardous waste containers clearly labeled as "Hazardous: Cytotoxic Waste."
- **Sharps:** All needles, syringes, and other sharps must be disposed of in a designated sharps container for cytotoxic waste.
- **PPE and Consumables:** All used PPE (gowns, gloves, shoe covers), as well as lab consumables (pipette tips, tubes, etc.), must be placed in the hazardous waste container immediately after use.

Spill Management Protocol

In the event of a spill, immediate and proper cleanup is essential to prevent exposure.

- **Evacuate and Secure the Area:** Alert others in the vicinity and restrict access to the spill area.
- **Don Appropriate PPE:** At a minimum, this includes a full-face respirator with appropriate cartridges, two pairs of chemotherapy gloves, a disposable gown, and shoe covers.
- **Contain the Spill:** For liquid spills, use absorbent pads from a designated chemotherapy spill kit. For powder spills, gently cover with damp absorbent pads to avoid aerosolization.
- **Clean the Area:** Working from the outer edge of the spill inward, clean the area with a detergent solution, followed by a disinfectant.
- **Dispose of Waste:** All cleanup materials must be disposed of as hazardous cytotoxic waste.
- **Report the Incident:** Document and report the spill to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) office.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com